

Cetyl Caprylate: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cetyl caprylate

Cat. No.: B1595201

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth overview of the physicochemical properties of **cetyl caprylate**, a widely used ester in the pharmaceutical and cosmetic industries. This document is intended for researchers, scientists, and drug development professionals, offering detailed data, experimental protocols, and functional visualizations to support research and formulation activities.

Executive Summary

Cetyl caprylate (CAS No. 29710-31-4), the ester of cetyl alcohol and caprylic acid, is a non-ionic surfactant and emollient.^{[1][2]} Its favorable physicochemical characteristics, such as low water solubility and a high octanol-water partition coefficient, make it a valuable ingredient in topical formulations, where it functions as a skin-conditioning agent and helps to modulate product viscosity.^{[3][4]} This guide summarizes key quantitative data, provides detailed experimental methodologies for property determination, and illustrates the functional role and characterization workflow of **cetyl caprylate**.

Physicochemical Properties

The core physicochemical properties of **cetyl caprylate** are summarized in the tables below. These values are critical for predicting the behavior of **cetyl caprylate** in various formulations and for ensuring quality control.

Table 1: General and Physical Properties of Cetyl Caprylate

Property	Value	Source(s)
CAS Number	29710-31-4	[1][3][4]
Molecular Formula	C ₂₄ H ₄₈ O ₂	[1][3][4]
Molecular Weight	368.64 g/mol	[1][3]
Physical State	Solid at room temperature	[1][4]
Appearance	Waxy white solid or flakes; colorless to light yellow liquid when melted	[4]
Odor	Faint, waxy, or slightly fatty	[5]

Table 2: Thermal and Optical Properties of Cetyl Caprylate

Property	Value	Source(s)
Boiling Point	~414 °C at 760 mmHg	[1][3]
Melting Point	Not available in cited literature	[3]
Flash Point	~209.9 °C	[3]
Refractive Index	~1.449	[3]

Table 3: Solubility and Partitioning Properties of Cetyl Caprylate

Property	Value	Source(s)
Density	-0.860 g/cm ³	[1][3]
Water Solubility	Very low (estimated at 3.571 x 10 ⁻⁶ mg/L at 25°C)	[5]
logP (Octanol-Water Partition Coefficient)	~10.9 (estimated)	[5]
Solubility in Organic Solvents	Soluble in organic solvents	

Experimental Protocols

This section details the standard methodologies for determining the key physicochemical properties of **cetyl caprylate**.

Determination of Melting Point (General Method)

While a specific experimental melting point for **cetyl caprylate** is not readily available, Differential Scanning Calorimetry (DSC) is a standard method for determining the melting points of fatty acid esters.[6]

- Principle: DSC measures the difference in heat flow between a sample and a reference as a function of temperature. The melting point is identified as the peak temperature of the endothermic transition.
- Apparatus: Differential Scanning Calorimeter.
- Procedure:
 - A small, accurately weighed sample (typically 1-10 mg) is hermetically sealed in an aluminum pan.
 - An empty sealed pan is used as a reference.
 - The sample and reference are heated at a controlled rate (e.g., 1-10 °C/min).
 - The heat flow to the sample is monitored and plotted against temperature.

- The melting point is determined from the resulting thermogram as the peak of the melting endotherm.

Determination of Boiling Point

The boiling point of high-boiling point substances like **cetyl caprylate** can be determined using gas chromatography, as outlined in ASTM D7398 for fatty acid methyl esters.[7]

- Principle: This method uses the principles of simulated distillation. The retention times of the sample components are correlated with their boiling points.
- Apparatus: Gas chromatograph with a flame ionization detector (FID) and a suitable capillary column.
- Procedure:
 - The gas chromatograph is calibrated using a mixture of n-alkanes with known boiling points.
 - A solution of **cetyl caprylate** in a suitable solvent is prepared and injected into the gas chromatograph.
 - The retention time of the **cetyl caprylate** peak is recorded.
 - The boiling point is determined by comparing the retention time of the sample to the calibration curve of retention times versus boiling points of the n-alkanes.

Determination of Density

The density of liquid **cetyl caprylate** can be determined using various methods described in OECD Guideline 109.[8][9] A common method is the oscillating U-tube method.

- Principle: A U-shaped tube is oscillated at its characteristic frequency. This frequency changes when the tube is filled with the sample. The change in frequency is proportional to the density of the sample.
- Apparatus: Digital density meter with an oscillating U-tube.

- Procedure:
 - The instrument is calibrated using two substances of known density (e.g., dry air and distilled water).
 - The molten **cetyl caprylate** sample is introduced into the U-tube, ensuring no air bubbles are present.
 - The instrument measures the oscillation frequency and calculates the density based on the calibration.
 - The measurement is performed at a constant, recorded temperature.

Determination of Viscosity

The kinematic viscosity of liquid **cetyl caprylate** can be determined according to ASTM D445 using a glass capillary viscometer.[\[1\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

- Principle: The time for a fixed volume of liquid to flow under gravity through the capillary of a calibrated viscometer is measured at a known and closely controlled temperature.[\[10\]](#)
- Apparatus: Calibrated glass capillary viscometer (e.g., Ubbelohde type), constant temperature bath, stopwatch.
- Procedure:
 - The viscometer is charged with the molten **cetyl caprylate** sample.
 - The viscometer is placed in a constant temperature bath until the sample reaches thermal equilibrium.
 - The sample is drawn up into the upper bulb of the viscometer.
 - The time taken for the liquid to flow between two marked points is measured.
 - The kinematic viscosity is calculated by multiplying the flow time by the calibration constant of the viscometer.

- Dynamic viscosity can be calculated by multiplying the kinematic viscosity by the density of the liquid at the same temperature.[10]

Determination of Refractive Index

The refractive index of liquid **cetyl caprylate** can be measured using a refractometer, following a method similar to that described in ISO 6320 for fats and oils.[14][15]

- Principle: The refractive index is the ratio of the speed of light in a vacuum to its speed in the substance. It is measured by observing the angle at which light is refracted when passing through the sample.[16]
- Apparatus: Abbe or digital refractometer with a temperature-controlled prism.
- Procedure:
 - The refractometer prism is cleaned and calibrated with a standard of known refractive index (e.g., distilled water).[17]
 - A few drops of the molten **cetyl caprylate** sample are placed on the prism.
 - The prism is closed, and the sample is allowed to reach the set temperature.
 - The refractive index is read from the instrument's scale or digital display.

Determination of Octanol-Water Partition Coefficient (logP)

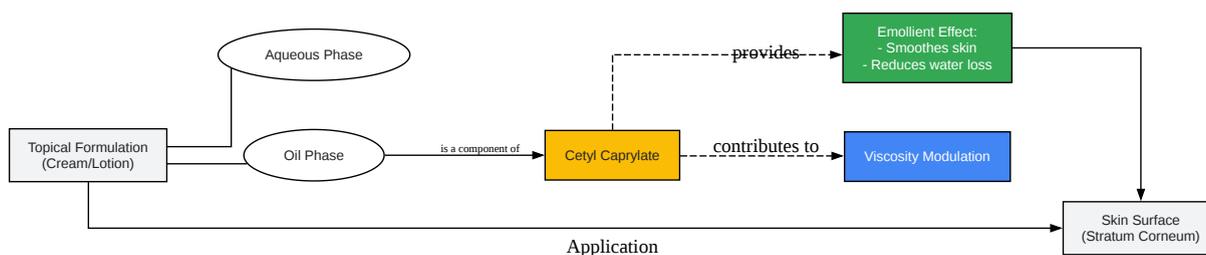
The octanol-water partition coefficient (K_{ow} or P) is a measure of a chemical's lipophilicity. An experimental determination can be performed using the shake-flask method, which is a basis for OECD Guideline 107.[18][19]

- Principle: A solution of the solute is prepared in one of two immiscible phases (n-octanol and water) and is shaken with the other phase until equilibrium is reached. The concentration of the solute in each phase is then measured to determine the partition coefficient.[20][21]
- Apparatus: Separatory funnels, mechanical shaker, analytical instrument for concentration measurement (e.g., HPLC or GC).

- Procedure:
 - n-Octanol and water are pre-saturated with each other.
 - A known amount of **cetyl caprylate** is dissolved in the n-octanol phase.
 - The n-octanol solution is mixed with a known volume of the water phase in a separatory funnel.
 - The mixture is shaken until partitioning equilibrium is achieved.
 - The two phases are separated.
 - The concentration of **cetyl caprylate** in each phase is determined analytically.
 - The octanol-water partition coefficient (P) is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.
 - $\log P$ is the base-10 logarithm of P.

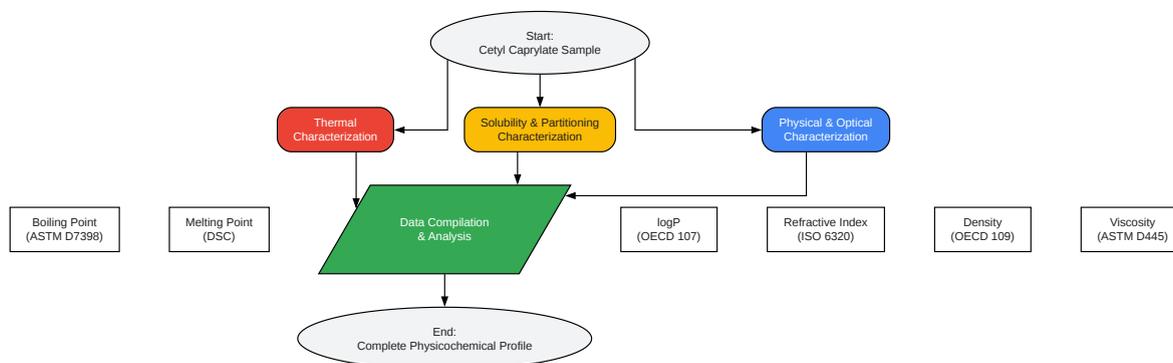
Visualizations

The following diagrams illustrate the functional role and characterization workflow for **cetyl caprylate**.



[Click to download full resolution via product page](#)

Caption: Functional Role of **Cetyl Caprylate** in a Topical Formulation.



[Click to download full resolution via product page](#)

Caption: Workflow for Physicochemical Characterization of **Cetyl Caprylate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. store.astm.org [store.astm.org]
- 2. [Cetyl caprylate](http://Cetyl caprylate [tiiips.com) [tiiips.com]
- 3. [Cas 29710-31-4,CETYL CAPRYLATE](http://Cas 29710-31-4,CETYL CAPRYLATE | lookchem [lookchem.com) | [lookchem](http://lookchem.com) [lookchem.com]
- 4. surfactant.alfa-chemistry.com [surfactant.alfa-chemistry.com]

- 5. cetyl caprylate, 29710-31-4 [thegoodscentcompany.com]
- 6. researchgate.net [researchgate.net]
- 7. store.astm.org [store.astm.org]
- 8. oecd.org [oecd.org]
- 9. oecd.org [oecd.org]
- 10. ASTM D445 | Anton Paar Wiki [wiki.anton-paar.com]
- 11. American Society for Testing and Materials Standard ASTM D445 Standard Test Method for Kinematic Viscosity of Transparent and Opaque Liquids - AG - Australian Business Licence and Information Service [ablis.business.gov.au]
- 12. ASTM D445 Standard Test Method for Kinematic Viscosity of Transparent and Opaque Liquids (and Calculation of Dynamic Viscosity) -- eLearning Course [store.astm.org]
- 13. ASTM D445 - eralytics [eralytics.com]
- 14. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 15. intertekinform.com [intertekinform.com]
- 16. Refractive Index of Fats and Oils [library.aocs.org]
- 17. vishalfoodtech.com [vishalfoodtech.com]
- 18. pubs.acs.org [pubs.acs.org]
- 19. ira.agroscope.ch [ira.agroscope.ch]
- 20. rc.usf.edu [rc.usf.edu]
- 21. walshmedicalmedia.com [walshmedicalmedia.com]
- To cite this document: BenchChem. [Cetyl Caprylate: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1595201#cetyl-caprylate-physicochemical-properties-for-research>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com